

# Essential Safety and Operational Guide for Handling BI-D1870

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## Compound of Interest

Compound Name: BI-D1870

Cat. No.: B1684656

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This document provides immediate, essential safety, and logistical information for the handling and disposal of **BI-D1870**, a potent and specific inhibitor of the p90 ribosomal S6 kinase (RSK) family of isoforms. All personnel must adhere to these procedural guidelines to ensure a safe laboratory environment.

## Physicochemical and Inhibitory Properties of BI-D1870

The following table summarizes the key quantitative data for **BI-D1870**.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>23</sub> F <sub>2</sub> N <sub>5</sub> O <sub>2</sub>	[1][2]
Molecular Weight	391.42 g/mol	[1][3]
Appearance	Crystalline solid	[4]
Solubility	Soluble in DMSO and EtOH	[1]
DMSO: 78 mg/mL (199.27 mM)	[3]	
DMF: 10 mg/mL	[2]	
Storage Temperature	-20°C	[4]
Stability	≥ 4 years at -20°C	[2]
IC <sub>50</sub> (RSK1)	10-31 nM	[3][5][6]
IC <sub>50</sub> (RSK2)	20-24 nM	[3][5][6]
IC <sub>50</sub> (RSK3)	18 nM	[3][5]
IC <sub>50</sub> (RSK4)	15 nM	[3][5]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required based on the experimental procedures. However, the following are the minimum requirements for handling **BI-D1870**.

- Hand Protection: Nitrile gloves are mandatory. Change gloves immediately if contaminated. Do not reuse gloves.[7]
- Eye Protection: Safety glasses with side shields are required at all times in the laboratory. When there is a potential for splashes, chemical safety goggles must be worn.[7]
- Body Protection: A lab coat or gown must be worn to protect personal clothing. For procedures with a high risk of contamination, a solid-front gown or a disposable suit may be necessary.[7][8]

- Respiratory Protection: If there is a risk of generating aerosols, work must be conducted within a certified biological safety cabinet (BSC) or a chemical fume hood.

## Experimental Protocols

### Preparation of Stock Solutions

- Solvent Selection: Use fresh, anhydrous DMSO for preparing stock solutions as moisture can reduce solubility.[3]
- Concentration: To prepare a 10 mM stock solution, dissolve 3.914 mg of **BI-D1870** in 1 mL of DMSO.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to two years or -20°C for up to one year.[5]

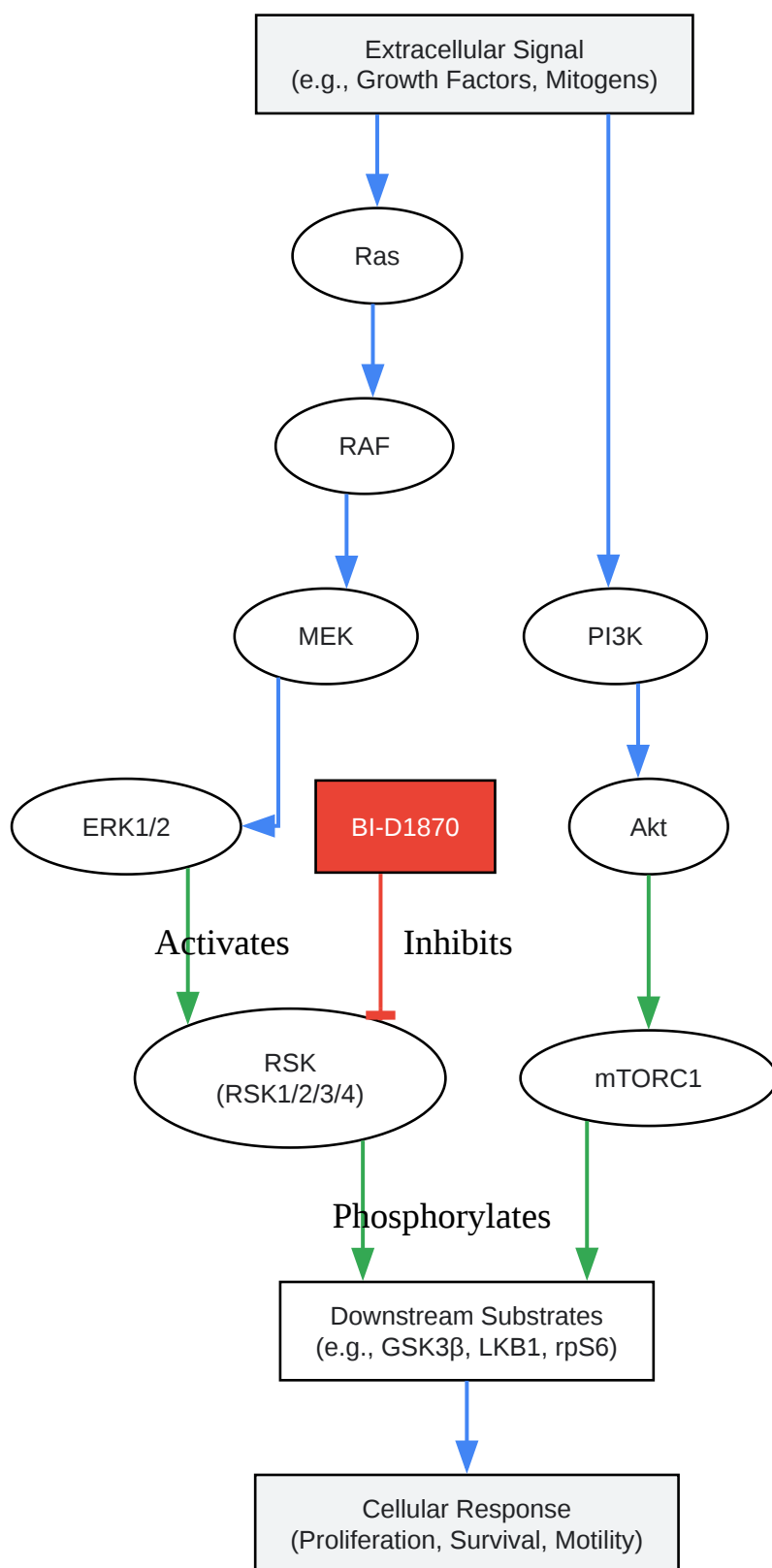
### Working Solution for Cell-Based Assays

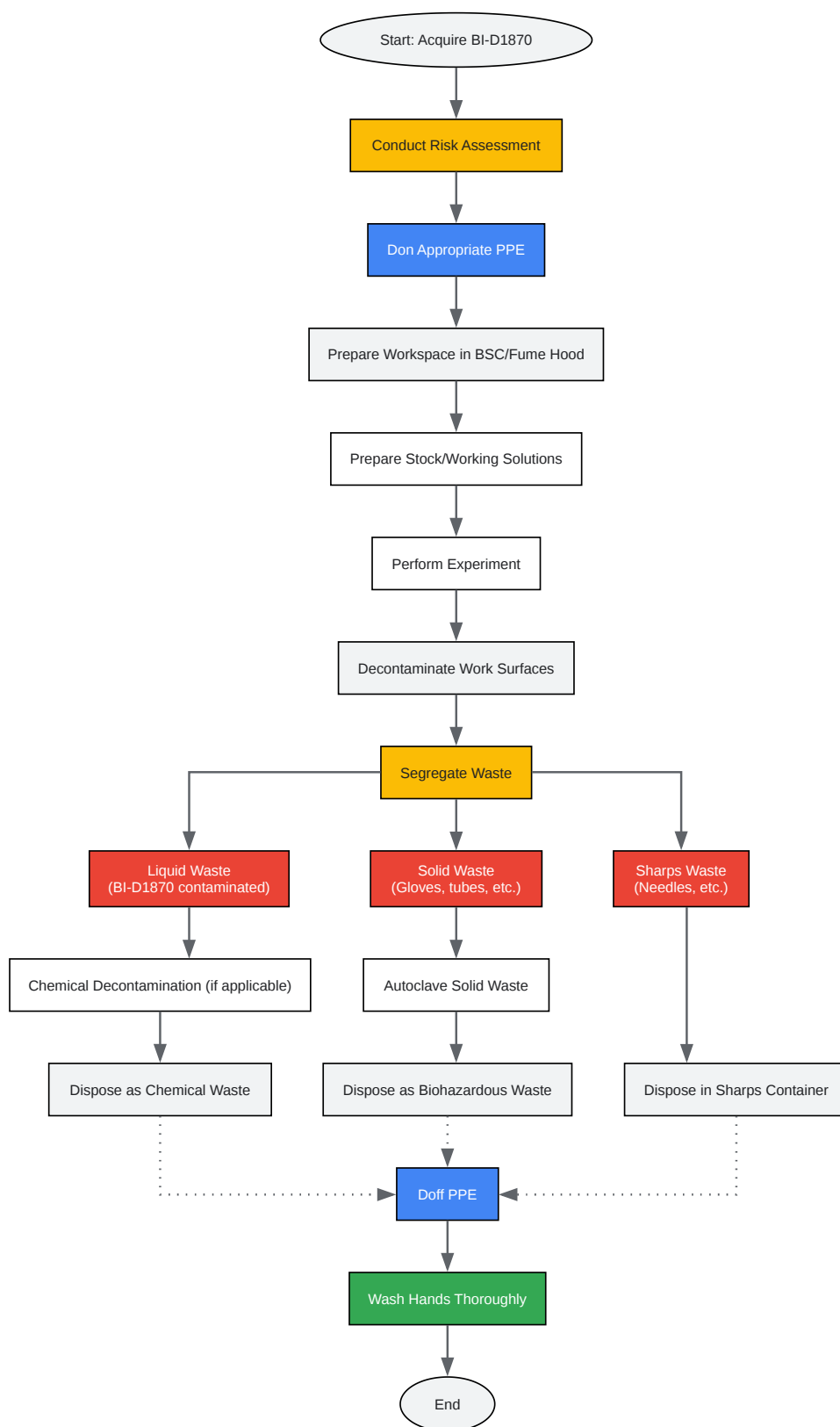
For a 1 mL working solution, a common formulation involves:

- Start with 400 µL of PEG300.
- Add 50 µL of a 25 mg/mL clarified DMSO stock solution and mix until clear.
- Add 50 µL of Tween80 and mix until clear.
- Add 500 µL of ddH<sub>2</sub>O to bring the final volume to 1 mL.
- This mixed solution should be used immediately for optimal results.[3]

## Signaling Pathway of BI-D1870

**BI-D1870** is an ATP-competitive inhibitor that targets the N-terminal kinase domain of RSK isoforms (RSK1, RSK2, RSK3, and RSK4).[2][6] RSK is a downstream effector of the Ras-ERK1/2 signaling pathway and also plays a role in the PI3K-Akt-mTORC1 pathway.[9][10] By inhibiting RSK, **BI-D1870** prevents the phosphorylation of downstream substrates, thereby affecting cell proliferation, survival, and motility.[4][10]





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